

Ala-ala-phe-p-nitroanilide molecular weight and formula

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Compound of Interest

Compound Name: *Ala-ala-phe-p-nitroanilide*

Cat. No.: *B15089159*

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In-depth Technical Guide: Ala-ala-phe-p-nitroanilide

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **Ala-ala-phe-p-nitroanilide**, a chromogenic substrate commonly utilized in biochemical assays.

Core Molecular Data

The fundamental molecular properties of **Ala-ala-phe-p-nitroanilide** are summarized below.

Property	Value
Molecular Formula	C ₂₁ H ₂₅ N ₅ O ₅ [1][2]
Molecular Weight	427.45 g/mol [1][2]

Experimental Protocols and Visualizations

Ala-ala-phe-p-nitroanilide is a chemical compound, and as such, concepts like signaling pathways are not applicable. It serves as a substrate in enzymatic assays, particularly for studying protease activity.[2] The experimental protocols would be specific to the enzyme and

assay being conducted, rather than inherent to the compound itself. Therefore, detailed, universal experimental protocols or signaling pathway diagrams are not relevant for this topic.

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References

- 1. sinfoochem.com [sinfoochem.com]
- 2. Ala-Ala-Phe p-nitroanilide [myskinrecipes.com]
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